

Essential Safety and Handling Guide for L002 (OG-L002)

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Compound of Interest

Compound Name: L002

Cat. No.: B103937

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the potent LSD1 inhibitor, **L002** (also known as **OG-L002**), with the CAS Number 1357302-64-7.

Personal Protective Equipment (PPE)

When handling **L002**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety glasses with side-shields	Must be compliant with EN166 (EU) or NIOSH (US) standards.
Hands	Compatible chemical-resistant gloves	
Skin and Body	Laboratory coat	To be worn at all times in the laboratory.

Operational Plan: Handling L002

Safe handling of **L002** requires adherence to standard laboratory safety protocols to prevent contact and inhalation.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that all necessary PPE is worn correctly. Prepare your workspace by ensuring it is clean and uncluttered.
- Weighing and Aliquoting:
 - Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound. Avoid generating dust.
 - For creating solutions, slowly add the solvent to the compound.
- Experimental Use:
 - When using **L002** in experiments, maintain good laboratory hygiene.
 - Avoid direct contact with the skin, eyes, and clothing.
 - Wash hands thoroughly after handling, even if gloves were worn.
- Spill Management:
 - In case of a small spill, carefully sweep up the solid material, avoiding dust generation. Place the waste in a sealed container for disposal.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
 - Ensure the spill area is cleaned and decontaminated.

Disposal Plan: **L002** and Contaminated Materials

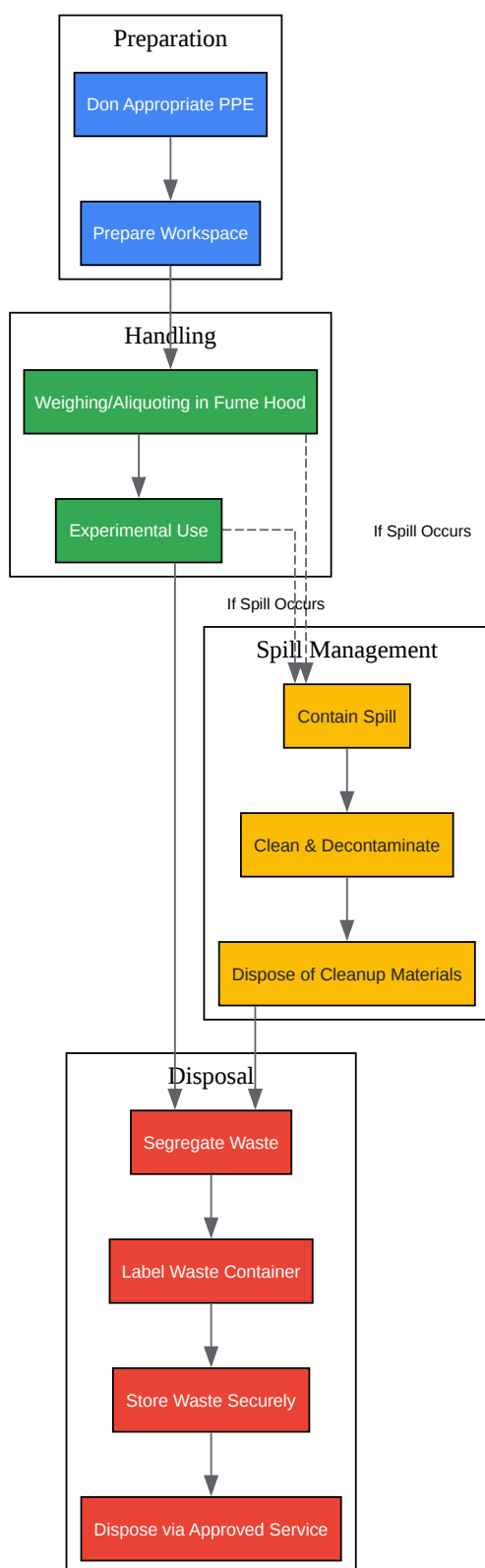
Proper disposal of **L002** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - Collect all waste containing **L002**, including unused compound, contaminated consumables (e.g., pipette tips, tubes), and spill cleanup materials, in a designated, sealed, and clearly labeled hazardous waste container.
- Labeling:
 - The waste container must be labeled with "Hazardous Waste" and the chemical name "**OG-L002**".
- Storage:
 - Store the hazardous waste container in a designated, secure area away from incompatible materials.
- Disposal:
 - Dispose of the hazardous waste through an approved chemical waste disposal service, following all local, state, and federal regulations. Do not dispose of **L002** down the drain or in the regular trash.

Workflow for Safe Handling and Disposal of **L002**

The following diagram illustrates the logical workflow for the safe handling and disposal of **L002** in a laboratory setting.



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